application of dibromomethane in sink-float testing of coal

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*Dibromomethane*
CAS No.:	*4371-77-1*
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An Application Guide to Sink-Float Testing of Coal Using **Dibromomethane**

Authored by: A Senior Application Scientist

This document provides a comprehensive technical guide for researchers, scientists, and professionals in coal analysis on the application of **dibromomethane** in the sink-float testing of coal. It delves into the fundamental principles, offers a detailed experimental protocol, and emphasizes the critical safety and handling procedures required for the responsible use of this chemical.

Introduction: The Principle and Purpose of Coal Washability Analysis

Coal, as a heterogeneous fuel source, is a complex mixture of organic combustible material and inorganic, non-combustible mineral matter. This mineral matter, which forms ash upon combustion, reduces the coal's calorific value and can cause significant operational issues in boilers. Therefore, determining the "washability" of coal—its potential for cleaning—is a critical step in assessing its quality and designing effective coal preparation processes.[1]

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The sink-float test is the standard laboratory method for determining these washability characteristics.[1] The principle is rooted in the significant density difference between organic coal and its associated mineral impurities. Pure coal has a relatively low specific gravity (1.2 to 1.5), whereas mineral matter like shale (2.4 to 2.8) and pyrite (4.9 to 5.2) is considerably denser.[2] By immersing a crushed coal sample in a liquid of a specific, intermediate density, the material separates into two fractions: the lower-density "float" material (clean coal) and the higher-density "sink" material (refuse or reject).[2][3]

Dibromomethane (CH_2Br_2), also known as methylene bromide, is a dense organic liquid historically used for these separations due to its high specific gravity, which is ideal for separating coal from its associated refuse. This guide details its application, properties, and the necessary protocols for its safe and effective use.

Dibromomethane: Properties and Suitability for Sink-Float Analysis

The selection of a liquid for sink-float testing is governed by its physical properties. **Dibromomethane**'s characteristics make it a suitable medium for achieving a sharp and efficient separation of coal from mineral matter.

Causality of Suitability:

- High Density: With a density of approximately 2.48 g/mL, **dibromomethane** far exceeds the density of even high-ash coal particles, ensuring that all coal fractions will float.[4][5] This allows it to be mixed with lower-density, miscible organic solvents (like white spirit or perchloroethylene) to create a range of solutions with precise densities, typically from 1.3 to 2.0 g/mL, which is the key range for coal washability analysis.[2][6]

- Low Viscosity: **Dibromomethane** has a low viscosity, which is crucial for allowing rapid and unhindered movement of particles, leading to a clean and efficient separation of float and sink fractions within a reasonable timeframe.[4][7] Highly viscous liquids can impede particle settling, leading to inaccurate results.[8]

- Chemical Inertness: It is largely inert towards coal and its associated minerals, ensuring that the properties of the separated fractions (e.g., ash content, calorific value) are not altered by chemical reactions during the test.

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A summary of **dibromomethane**'s relevant properties is presented below.

Property	Value	Source
Chemical Formula	CH_2Br_2	[4]
Molecular Weight	173.83 g/mol	[5][7]
Appearance	Colorless to pale yellow liquid	[4]
Density	~2.48 g/mL at 25°C	[4][5]
Boiling Point	96-98 °C	[5][9]
Melting Point	-52 to -53 °C	[4][9]
Vapor Pressure	35 mmHg at 20°C	[4][5]
Solubility in Water	1.1 - 1.25 g/100g H_2O	[4][9]
Viscosity	~0.39 cST at 25°C	[4]

Health, Safety, and Environmental Considerations

Dibromomethane is a hazardous chemical that requires strict safety protocols. Its use is declining in favor of safer alternatives due to significant health and environmental concerns.[10][11]

Key Hazards:

- Toxicity: **Dibromomethane** is harmful if inhaled and toxic if swallowed.[12][13] Acute exposure can cause irritation to the respiratory tract, skin, and eyes. High vapor concentrations may lead to symptoms like drowsiness or dizziness.[13] The oral LD50 in rats is 108 mg/kg.[4][13]
- Suspected Mutagen: It is suspected of causing genetic defects.[13]
- Environmental Hazard: The compound is harmful to aquatic life with long-lasting effects.[12][13][14] It must be prevented from entering drains or waterways.[14]

Mandatory Safety Protocols:

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- Ventilation: All work with **dibromomethane** must be conducted inside a certified chemical fume hood to prevent inhalation of vapors.[4][14]
- Personal Protective Equipment (PPE):
  - Gloves: Wear chemically resistant gloves (e.g., Viton®, Barrier®). Nitrile may not be suitable for prolonged contact. Consult a glove compatibility chart.
  - Eye Protection: Chemical safety goggles and a face shield are mandatory.[14]
  - Lab Coat: A chemically resistant lab coat or apron must be worn.
- Handling: Avoid direct contact with skin, eyes, and clothing. Wash hands thoroughly after handling.[4] Store in a cool, dry, well-ventilated area away from incompatible substances like strong oxidizing agents, aluminum, and magnesium.[15][16]
- Spill Response: Have a spill kit rated for halogenated organic solvents readily available. Absorb spills with an inert material (e.g., vermiculite, sand) and place in a sealed, labeled container for hazardous waste disposal.[16]

Detailed Experimental Protocol: Sink-Float Testing

This protocol is based on the principles outlined in standard methods like ASTM D4371.[2][17] It describes a sequential separation process to determine the distribution of a coal sample across various density fractions.

Apparatus and Reagents

- **Dibromomethane** (Reagent Grade)
- Miscible, lower-density solvent (e.g., Perchloroethylene, White Spirit) for density adjustment.
- Float-Sink Containers: Beakers or tanks of suitable size for the coal fraction being tested.
- Separation Tools: Strainers or perforated scoops with mesh openings smaller than the coal particles being tested.

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- Hydrometer or Density Meter: Calibrated for measuring the specific gravity of the organic liquids to an accuracy of ±0.002.
- Drying Ovens: Ventilated and suitable for drying coal samples.
- Top-pan Balance: Accurate to 0.1 g or better.
- Laboratory Jaw Crusher and Sieves: For sample preparation.
- Appropriate PPE and Chemical Fume Hood.

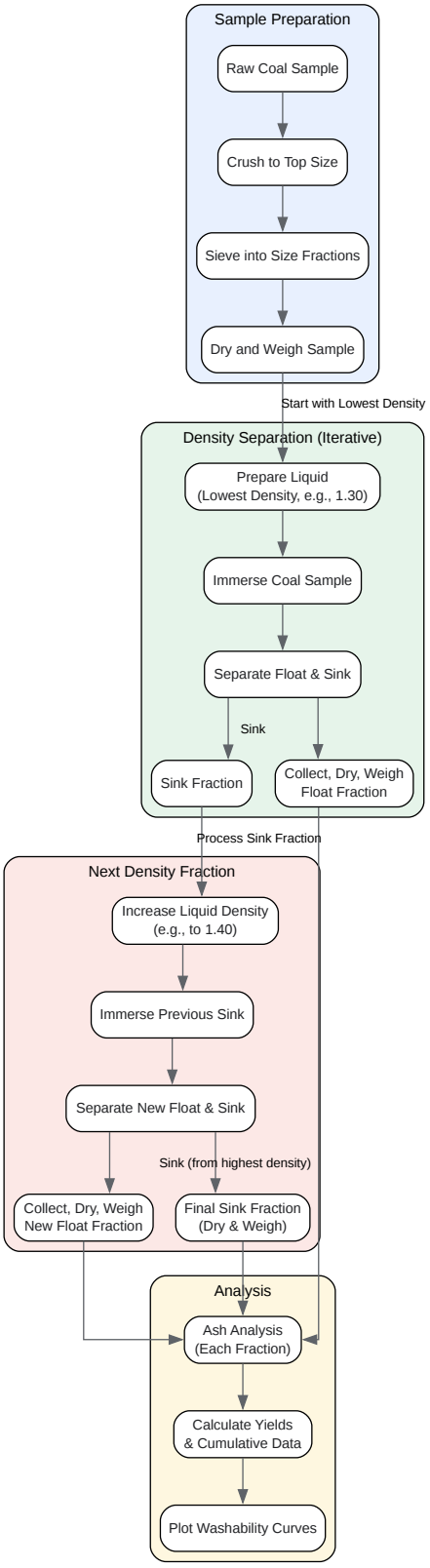
Sample Preparation

- Crushing: Obtain a representative sample of raw coal. Crush the coal to a predetermined top size (e.g., 1 inch). The goal is to liberate the mineral matter from the coal without creating excessive fines.
- Sieving: Screen the crushed sample into different size fractions (e.g., 1" x 1/2", 1/2" x 1/4", etc.). Washability characteristics are size-dependent, so each fraction should be tested separately.[6]
- Drying: Dry each size fraction to a constant weight at a temperature that avoids oxidation (typically below 40°C). Moisture can affect the apparent density of the coal particles.
- Weighing: Record the initial dry weight of the coal sample for each size fraction to be tested.

Experimental Workflow

The following diagram illustrates the complete workflow for sink-float analysis.

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Caption: Workflow for sequential sink-float analysis of coal.

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Step-by-Step Separation Procedure

- Prepare the Lowest Density Liquid: In the fume hood, prepare the first heavy liquid bath. Start with the lowest density, for example, 1.30 g/mL, by mixing **dibromomethane** with a less dense solvent. Verify the density using a hydrometer.
- First Immersion: Carefully place the dried, weighed coal sample into the 1.30 g/mL liquid. Stir gently to ensure all particles are wetted and to release any trapped air bubbles. Allow sufficient time for the materials to separate (lighter particles float, denser particles sink).
- Separate the 1.30 Float: Using a strainer, carefully scoop the floating particles off the surface. This is the "Float 1.30" fraction.
- Rinse and Dry: Briefly rinse the collected float fraction with a small amount of the clean, less-dense solvent to wash off the heavy liquid. Place the fraction in a labeled tray and dry it to a constant weight in an oven. Record the final dry weight.
- Collect the Sink Fraction: Remove the remaining "Sink 1.30" material from the bottom of the container. This fraction will be used in the next step.
- Sequential Separation:
  - Increase the density of the liquid bath to the next level, e.g., 1.40 g/mL. This can be done by adding a calculated amount of pure **dibromomethane** to the existing liquid. Verify the new density.
  - Immerse the entire sink fraction from the previous step (the "Sink 1.30" material) into the new 1.40 g/mL liquid.
  - Allow separation to occur. The material that now floats is the "Float 1.40" (or more accurately, the 1.30-1.40 density) fraction. The material that sinks is the "Sink 1.40" fraction.
  - Collect, rinse, dry, and weigh the "Float 1.40" fraction as before.
- Repeat: Continue this process, each time using the sink material from the previous step in a liquid of incrementally higher density (e.g., 1.50, 1.60, 1.80 g/mL).[2]

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- Final Sink: The material that sinks in the highest density liquid is the final sink fraction. Collect, rinse, dry, and weigh this fraction. The sum of the weights of all collected float fractions plus the final sink fraction should closely match the initial sample weight.

Data Analysis and Interpretation

After separation, each dried weight fraction must be analyzed for its properties, most commonly ash content.[1]

- Ash Analysis: Determine the ash content of each individual density fraction according to standard methods (e.g., ASTM D3174).

- Data Tabulation: Record the data in a structured table.

Density Fraction	Weight (g)	Weight (%)	Ash (%)	Wt. x Ash	Cumulative Float Wt. (%)	Cumulative Float Ash (%)	Cumulative Sink Wt. (%)	Cumulative Sink Ash (%)
Float <1.30								
1.30 - 1.40								
1.40 - 1.50								
1.50 - 1.60								
Sink >1.60								
Total	100.0							

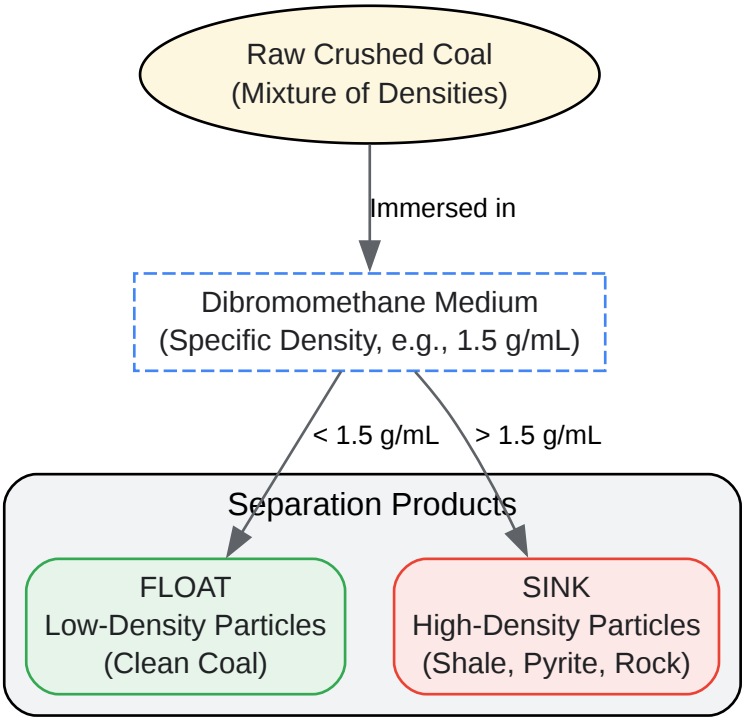
- Washability Curves: The tabulated data is used to plot a set of washability curves. These curves are the primary tool for evaluating the cleaning potential of the coal and typically

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include:

- Cumulative Float Ash vs. Cumulative Yield: Shows the theoretical ash content of the clean coal product at any given recovery (yield).
- Cumulative Sink Ash vs. Cumulative Yield: Shows the ash content of the corresponding reject.
- Density Curve: Relates the separation density to the yield.

The following diagram illustrates the fundamental separation principle that underlies the data.



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Caption: Conceptual diagram of density-based coal separation.

Waste Management and Disposal

Proper disposal of **dibromomethane** and contaminated materials is a legal and ethical requirement.

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- Waste Classification: **Dibromomethane** is classified as a hazardous waste. Under the Resource Conservation and Recovery Act (RCRA), it is listed as waste number U068.[16]
- Segregation: All **dibromomethane**-containing waste must be collected separately from non-halogenated solvents and other waste streams.[18] This includes used liquid, rinsing solvent, and contaminated materials like gloves, paper towels, and disposable labware.
- Containerization: Collect waste in a designated, compatible, and clearly labeled hazardous waste container.[18][19] The label must include the full chemical name ("**Dibromomethane**") and an indication of the hazards.[18]
- Disposal: The sealed waste container must be disposed of through the institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.[18] Never pour **dibromomethane** down the drain.[12]

Alternatives to Dibromomethane

Given its toxicity, the industry has moved towards safer alternatives for sink-float testing.[10][11]

- Other Organic Liquids: Bromoform and tetrabromoethane have also been used but share similar toxicity concerns.[6][8]
- Aqueous Solutions: Low-toxicity inorganic salt solutions are a much safer alternative. These include aqueous solutions of sodium polytungstate (SPT), zinc chloride, or caesium formate, which can achieve the required density range.[8][20][21]
- Dense Medium Suspensions: For larger-scale testing, suspensions of fine, dense solids like magnetite or ferrosilicon in water are used to simulate industrial dense medium separation processes.[3][22]

While **dibromomethane** can provide effective and repeatable results, its significant health and environmental hazards necessitate that its use be carefully considered and controlled. For new laboratory setups, the adoption of safer, water-based heavy liquids is strongly recommended.

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- To cite this document: BenchChem. [application of dibromomethane in sink-float testing of coal]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7768877/docs#application-of-dibromomethane-in-sink-float-testing-of-coal]

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